

Application Notes and Protocols: Amide Coupling of 1-Acetyl-3-Aminopyrrolidine

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Compound of Interest

Compound Name: 1-Acetyl-3-Aminopyrrolidine

Cat. No.: B113064

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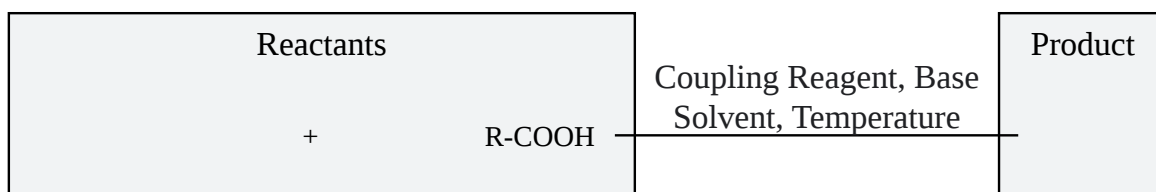
For Researchers, Scientists, and Drug Development Professionals

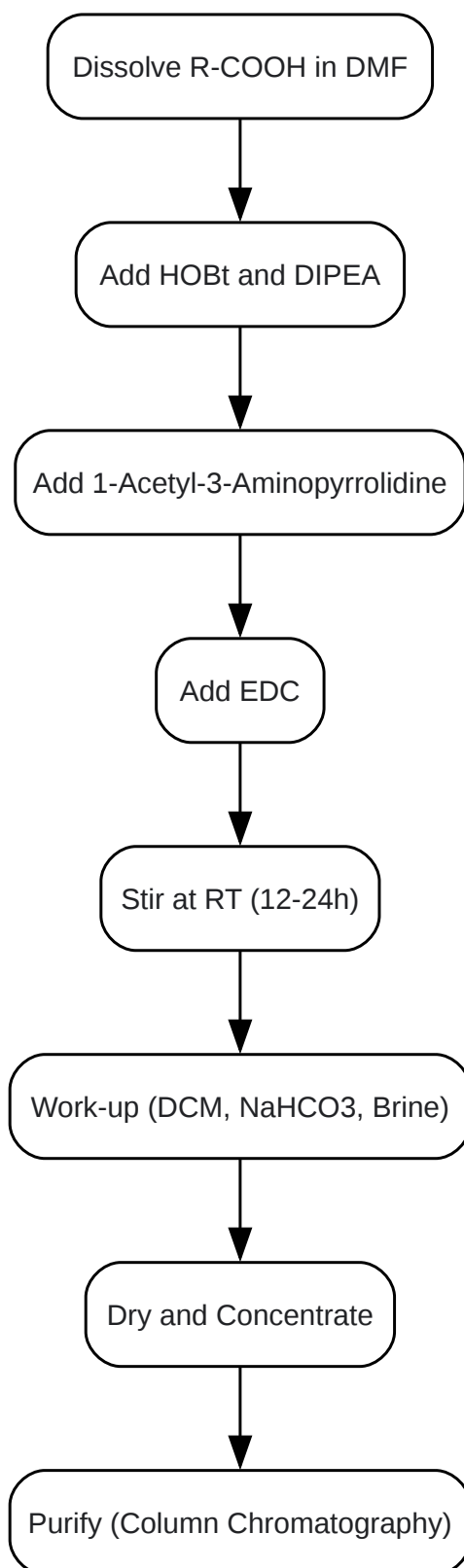
These application notes provide detailed protocols for the amide coupling of **1-Acetyl-3-Aminopyrrolidine** with a generic carboxylic acid (R-COOH). The following procedures are standard methods widely used in medicinal chemistry and drug development for the synthesis of novel chemical entities.

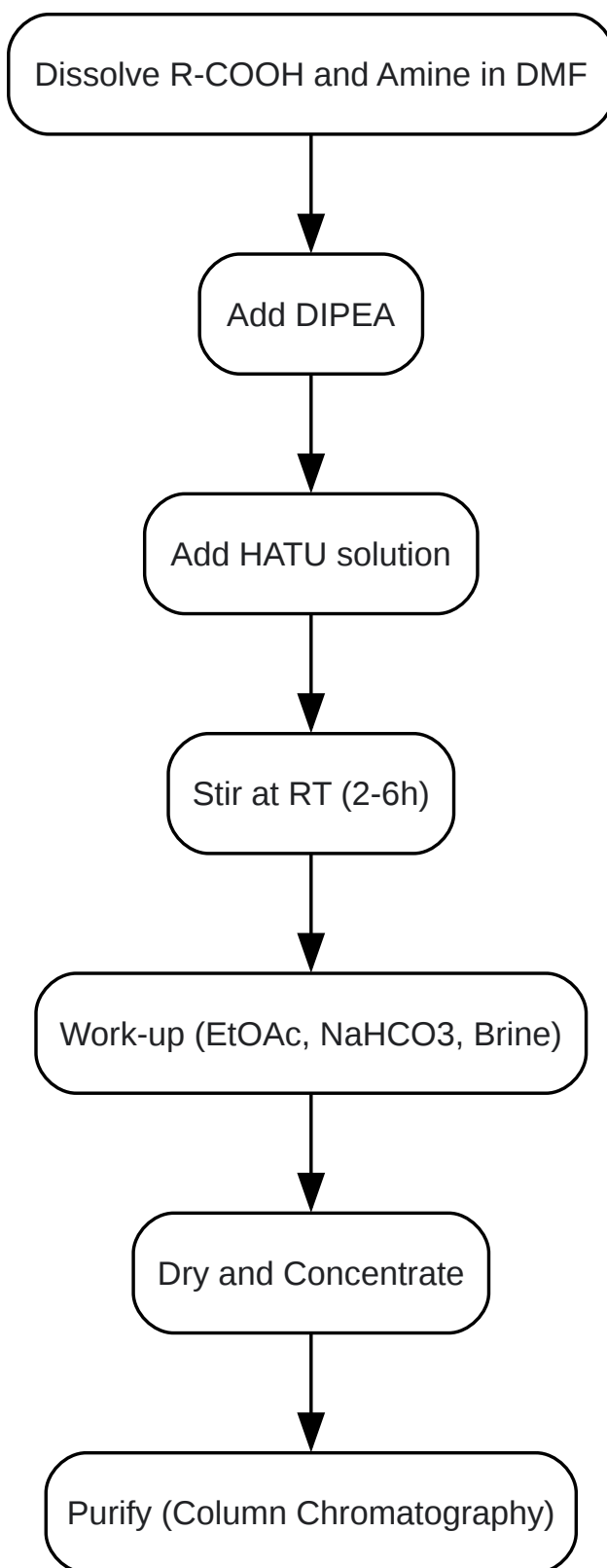
Introduction

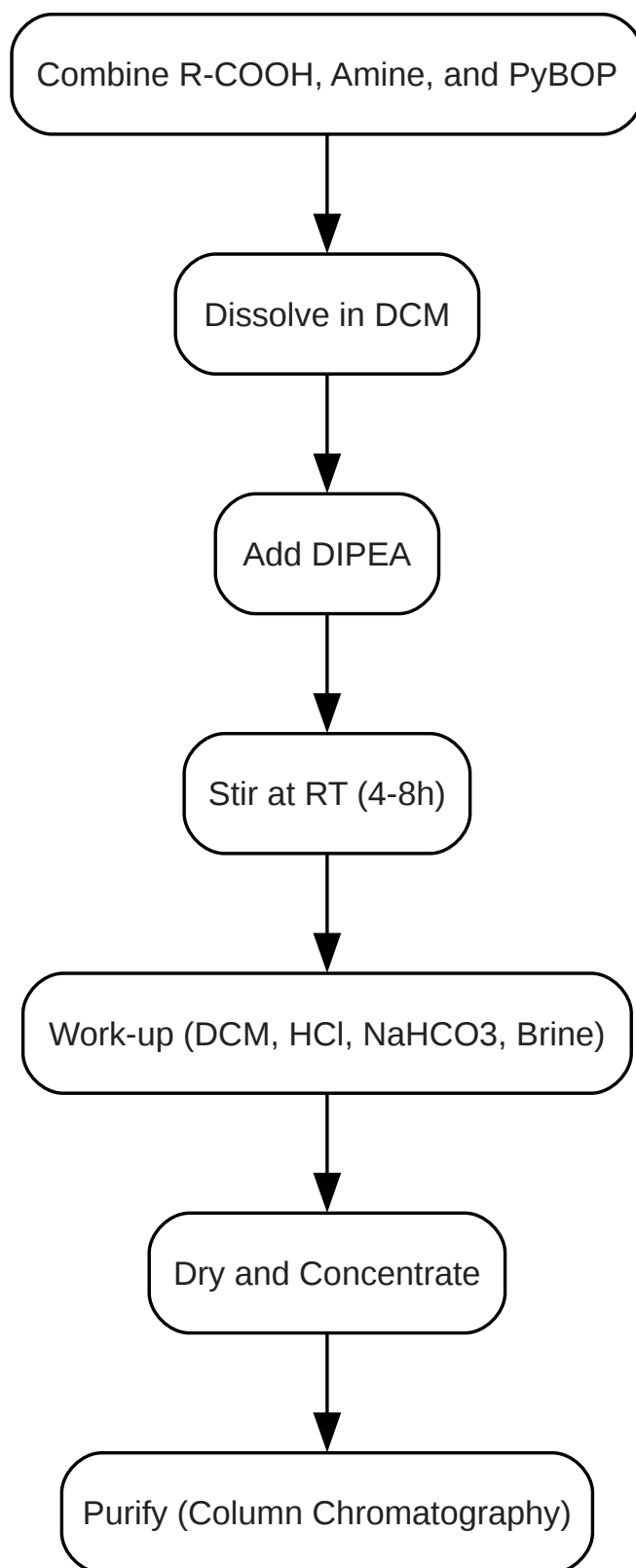
1-Acetyl-3-Aminopyrrolidine is a valuable building block in medicinal chemistry, frequently incorporated into molecules to explore structure-activity relationships (SAR). Its secondary amine offers a key vector for chemical modification, most commonly through amide bond formation. This document outlines three robust protocols for coupling **1-Acetyl-3-Aminopyrrolidine** with carboxylic acids using common coupling reagents.

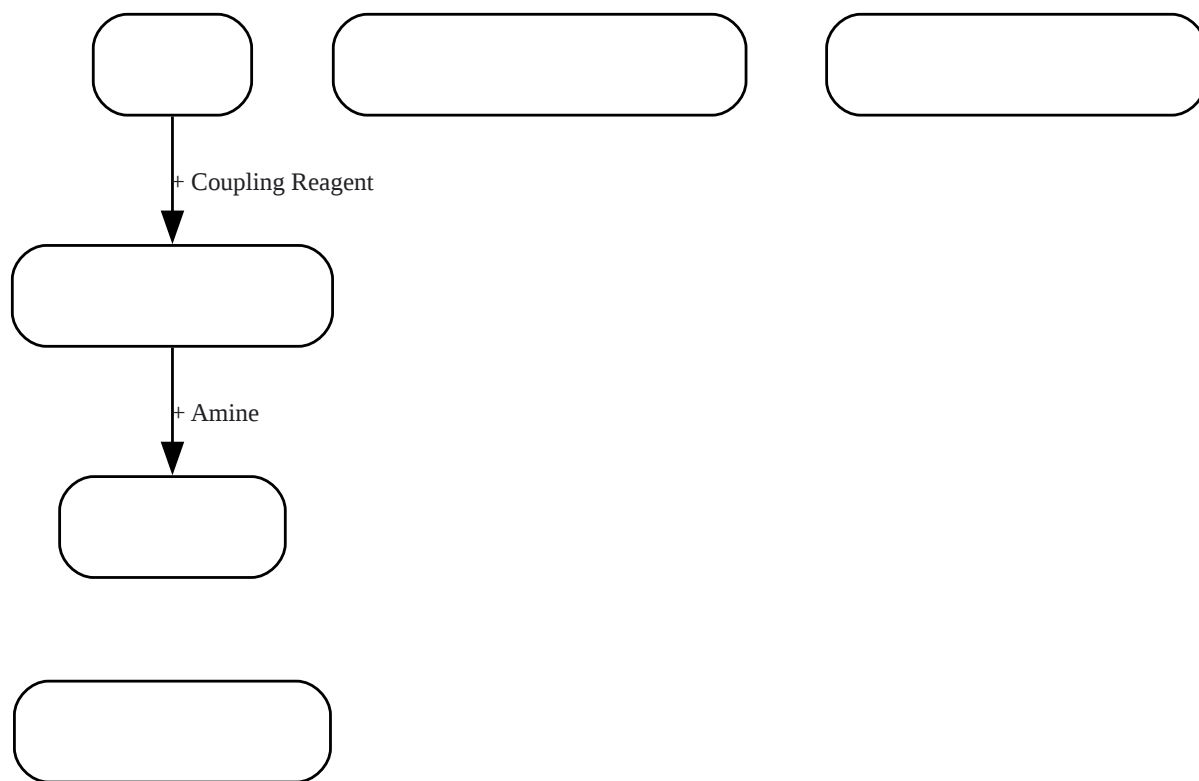
Reaction Scheme











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